

Essential Safety and Logistical Information for Handling 4-(4-Bromophenoxy)piperidine

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Compound of Interest

Compound Name: 4-(4-Bromophenoxy)piperidine

Cat. No.: B1280539

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Disclaimer: This document provides essential safety and logistical information for handling **4-(4-Bromophenoxy)piperidine** based on available data for the compound and structurally related chemicals. A comprehensive Safety Data Sheet (SDS) for this specific compound was not available. Therefore, it is crucial to treat this substance as potentially hazardous and to conduct a thorough, substance-specific risk assessment before any handling, storage, or disposal. This guide is intended for use by trained researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

Given the presence of the piperidine and bromophenoxy moieties, **4-(4-Bromophenoxy)piperidine** should be handled with care. Piperidine itself is a flammable, toxic, and corrosive substance. While the exact hazards of this derivative are not fully documented, it is prudent to assume it may cause skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#)

Recommended Personal Protective Equipment:

PPE Type	Specification	Purpose
Eye Protection	Chemical safety goggles with side shields or a face shield.	To protect eyes from dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact.
Body Protection	A lab coat or chemical-resistant apron.	To protect against contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator with a particulate filter (e.g., N95) or an organic vapor cartridge may be necessary if handling large quantities or if dust is generated. ^[3]	To prevent inhalation of dust.

Physical and Chemical Properties

A summary of the available quantitative data for **4-(4-Bromophenoxy)piperidine** is presented below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ BrNO	[4]
Molecular Weight	256.14 g/mol	[4]
CAS Number	74130-05-5	[4]
Density	1.361 g/cm ³	[4]
XLogP3	2.90870	[4]
PSA (Polar Surface Area)	21.3 Å ²	[4]

Operational Plan: Handling and Storage

Handling:

- Always handle **4-(4-Bromophenoxy)piperidine** in a well-ventilated area, preferably within a chemical fume hood.[4]
- Avoid direct contact with skin and eyes.[4]
- Minimize dust formation and aerosols.[4]
- Use non-sparking tools and prevent electrostatic discharge.[4]
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
- Keep away from incompatible materials such as strong oxidizing agents and acids.[5]
- Store apart from foodstuff containers.[4]

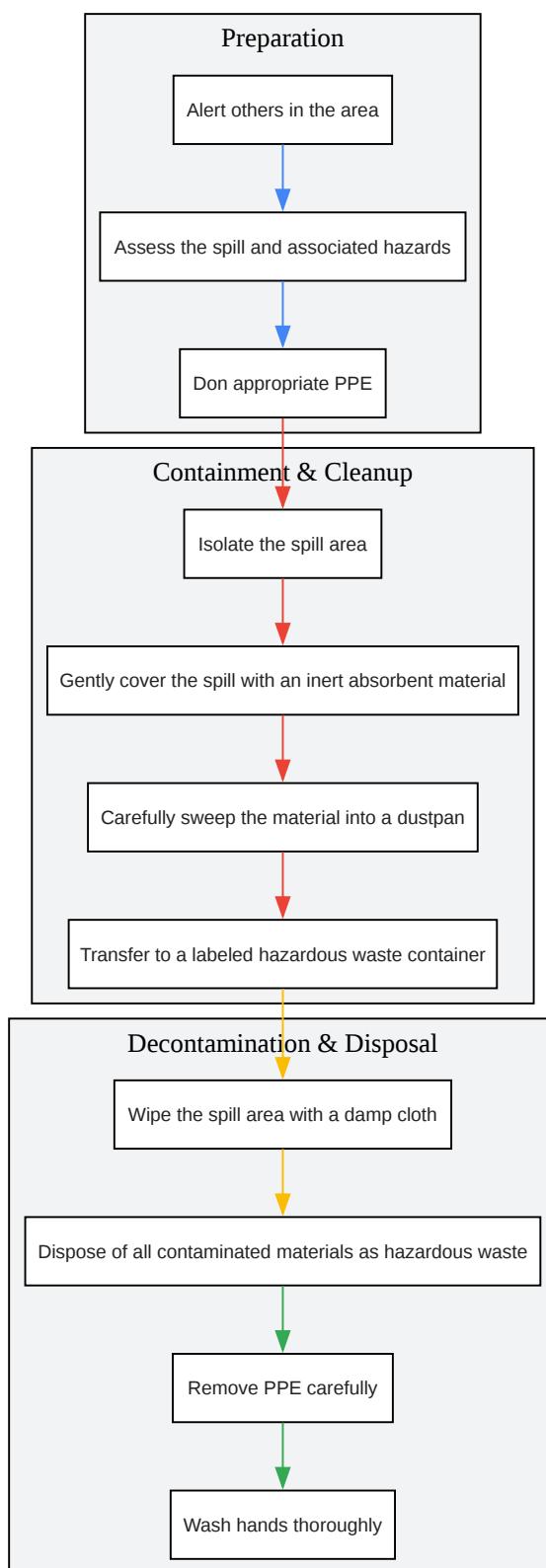
Disposal Plan

All waste materials, including the chemical itself, contaminated PPE, and cleaning materials, should be considered hazardous waste.

- Waste Collection: Collect waste in a designated, properly labeled, and sealed container.
- Disposal: Dispose of chemical waste through a licensed professional waste disposal service. [1] Do not dispose of down the drain or in regular trash. Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures: Spill Response Workflow

In the event of a spill, follow a structured response to ensure safety and minimize contamination. The following diagram outlines the general workflow for cleaning up a solid chemical spill.



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Caption: Workflow for handling a solid chemical spill.

Experimental Protocols:

No specific experimental protocols involving **4-(4-Bromophenoxy)piperidine** were found in the provided search results. When designing experiments, researchers should incorporate the handling, storage, and disposal procedures outlined in this document into their protocols to ensure a safe working environment.

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